

Application Notes: Preparation of 6H05 TFA Stock Solution for Cell Culture

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Compound of Interest

Compound Name: 6H05 TFA

Cat. No.: B10761728

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Introduction

6H05 is a selective, allosteric inhibitor of the oncogenic KRas(G12C) mutant.^{[1][2]} It functions by binding to and stabilizing the inactive, GDP-bound state of KRas(G12C), thereby preventing its interaction with downstream effectors and inhibiting pro-proliferative signaling pathways. The trifluoroacetic acid (TFA) salt is a common formulation for synthetic peptides and small molecules like 6H05. Proper preparation of a stock solution is critical for accurate and reproducible results in cell-based assays. These application notes provide a detailed protocol for the preparation, storage, and use of **6H05 TFA** stock solutions in a research setting.

Quantitative Data Summary

For ease of reference, the key quantitative data for **6H05 TFA** are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	590.14 g/mol	
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Storage (Stock Solution)	-20°C for up to 1 month	[2]
	-80°C for up to 6 months	
Typical IC50 Range	Nanomolar to low micromolar (cell-dependent)	[1]

Signaling Pathway of 6H05 Action

The diagram below illustrates the simplified signaling pathway inhibited by 6H05. KRas(G12C) is a small GTPase that, when mutated, becomes locked in an active, GTP-bound state. This leads to the constitutive activation of downstream pro-growth pathways such as the RAF-MEK-ERK (MAPK) cascade. 6H05 allosterically binds to the inactive, GDP-bound form of KRas(G12C), preventing its activation and subsequent downstream signaling.



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References

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